

Application Notes: Bromophenol Red in Acid-Base Titration Protocols

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Compound of Interest

Compound Name: *Bromophenol Red*

CAS No.: *2800-80-8*

Cat. No.: *B1214209*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Bromophenol red is a sulfonphthalein dye widely utilized as a pH indicator in various analytical and biological applications. Its distinct color transition and specific pH range make it a valuable tool for monitoring acid-base reactions, particularly in the titration of weak bases with strong acids. These application notes provide detailed protocols and technical data for the effective use of **bromophenol red** in laboratory settings, with a focus on applications relevant to pharmaceutical analysis and drug development.

Principle and Mechanism of Action

Bromophenol red functions as a weak acid. The molecule exists in two forms, a protonated (acidic) form and a deprotonated (basic) form, which exhibit different colors. The equilibrium between these two forms is dependent on the hydronium ion concentration (pH) of the solution.

The color change of **bromophenol red** is a result of a change in its chemical structure. In acidic solutions, the indicator is in its protonated, non-ionized form, which is typically yellow to

orange. As the pH increases, the molecule deprotonates, leading to a structural rearrangement and the formation of a quinoid structure, which is purple in its basic form. The transition between these forms occurs over a specific pH range.

Physicochemical Properties and Data

Quantitative data for **bromophenol red** is summarized in the table below for easy reference and comparison.

Property	Value	Reference
Chemical Name	5',5'- Dibromophenolsulfonphthalein	N/A
Molecular Formula	C ₁₉ H ₁₂ Br ₂ O ₅ S	N/A
Molecular Weight	512.17 g/mol	N/A
pKa	~6.51	[1]
pH Transition Range	5.2 - 6.8	[2]
Color in Acidic Medium	Orange/Yellow	[2]
Color in Basic Medium	Purple	[2]

Applications in Research and Drug Development

Due to its pH transition range, **bromophenol red** is particularly well-suited for the following applications:

- **Titration of Weak Bases with Strong Acids:** The equivalence point for this type of titration typically occurs in the acidic pH range. The transition range of **bromophenol red** (pH 5.2-6.8) makes it an excellent choice for accurately determining the endpoint of such titrations.[3]
- **Pharmaceutical Analysis:** Many active pharmaceutical ingredients (APIs) are weak bases, such as alkaloids and other nitrogen-containing compounds.[4][5] Titration with a strong acid using **bromophenol red** as an indicator can be a straightforward and effective method for the quantitative analysis and quality control of these substances.

- **Non-Aqueous Titrations:** In non-aqueous solvents, the acidic or basic properties of substances can be enhanced. **Bromophenol red** can be used as an indicator in the titration of very weak bases with perchloric acid in a non-aqueous medium like glacial acetic acid.[\[6\]](#)
[\[7\]](#)
- **Monitoring pH in Biological Systems:** While not its primary use in titrations, the pH range of **bromophenol red** is relevant to some biological systems, making it useful for indicating pH changes in cell culture media and microbiological assays.[\[2\]](#)

Experimental Protocols

Preparation of Bromophenol Red Indicator Solution (0.1% w/v)

Materials:

- **Bromophenol red** powder
- 95% Ethanol
- 0.1 M Sodium hydroxide (NaOH) solution
- Distilled or deionized water
- 100 mL volumetric flask
- Beaker
- Stirring rod

Procedure:

- Weigh 0.1 g of **bromophenol red** powder and transfer it to a beaker.
- Add 1.85 mL of 0.1 M NaOH solution to the beaker.
- Add 20 mL of 95% ethanol and stir until the **bromophenol red** is completely dissolved.

- Quantitatively transfer the solution to a 100 mL volumetric flask.
- Dilute to the mark with distilled or deionized water.
- Mix the solution thoroughly. Store in a tightly sealed, light-resistant bottle.

Protocol for Titration of a Weak Base with a Strong Acid (Example: Determination of Ammonia Concentration)

This protocol details the determination of the concentration of an ammonia (NH_3) solution by titrating it with a standardized solution of hydrochloric acid (HCl).

Materials:

- Ammonia solution of unknown concentration
- Standardized 0.1 M Hydrochloric acid (HCl) solution
- **Bromophenol red** indicator solution (0.1%)
- 50 mL Burette
- 25 mL Pipette
- 250 mL Erlenmeyer flask
- Retort stand and burette clamp
- White tile or white paper
- Magnetic stirrer and stir bar (optional)

Procedure:

- Rinse the burette with a small amount of the 0.1 M HCl solution and then fill it, ensuring no air bubbles are present in the tip. Record the initial burette reading.
- Pipette 25.00 mL of the ammonia solution into a 250 mL Erlenmeyer flask.

- Add 2-3 drops of **bromophenol red** indicator solution to the flask. The solution should turn a shade of purple.
- Place the Erlenmeyer flask on a white tile under the burette to easily observe the color change. If using a magnetic stirrer, add the stir bar and begin gentle stirring.
- Slowly add the HCl solution from the burette to the ammonia solution while constantly swirling the flask (or with continuous stirring).
- As the endpoint is approached, the purple color will begin to fade. Add the HCl drop by drop until the solution turns from purple to yellow/orange. The endpoint is reached when a single drop of HCl causes a permanent color change.
- Record the final burette reading.
- Repeat the titration at least two more times to ensure concordant results (volumes that agree within ± 0.1 mL).

Calculation of Molarity:

The concentration of the ammonia solution can be calculated using the following formula:

$$M_1V_1 = M_2V_2$$

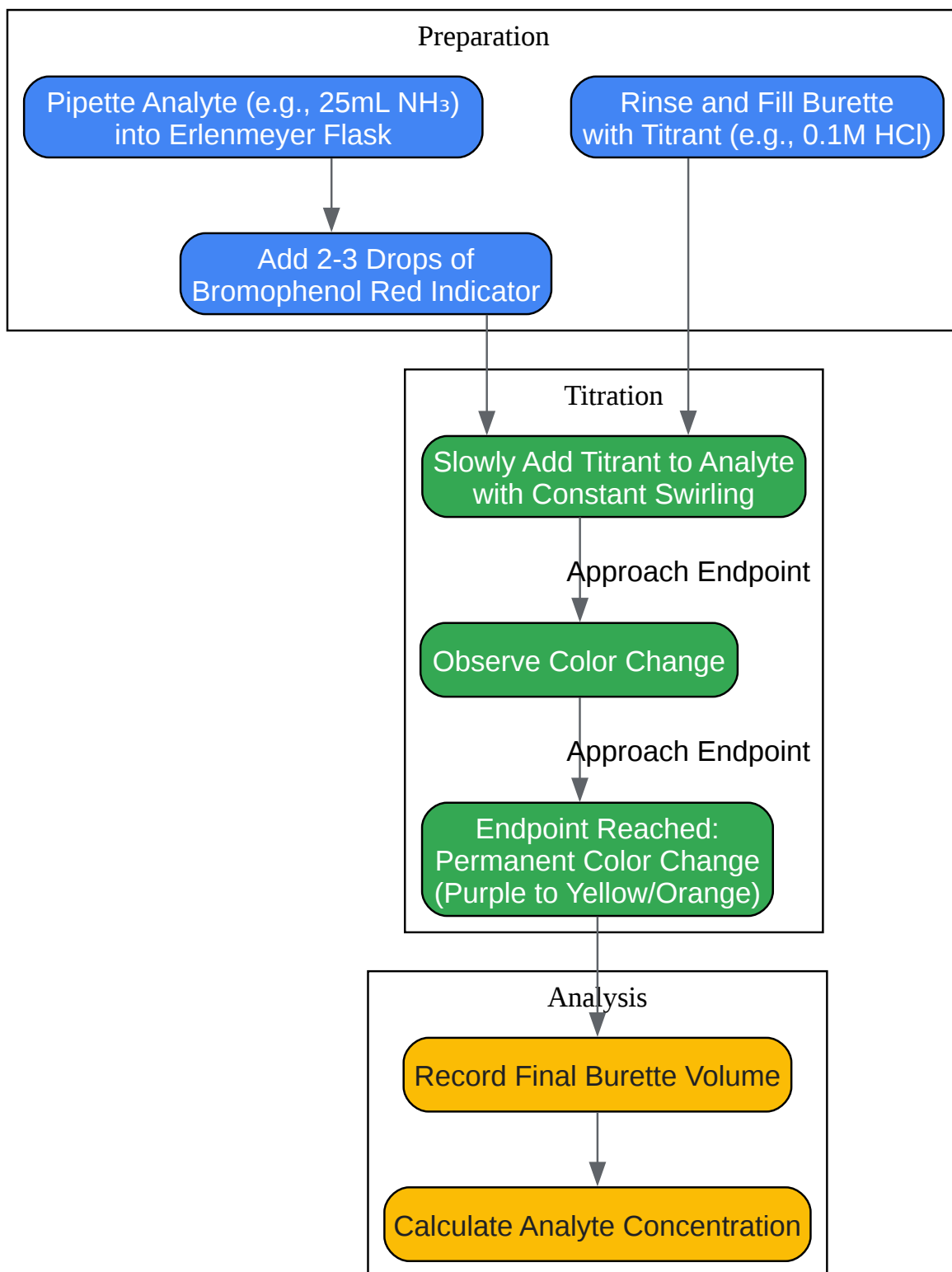
Where:

- M_1 = Molarity of the HCl solution
- V_1 = Volume of the HCl solution used (final burette reading - initial burette reading)
- M_2 = Molarity of the ammonia solution (unknown)
- V_2 = Volume of the ammonia solution used (25.00 mL)

Therefore:

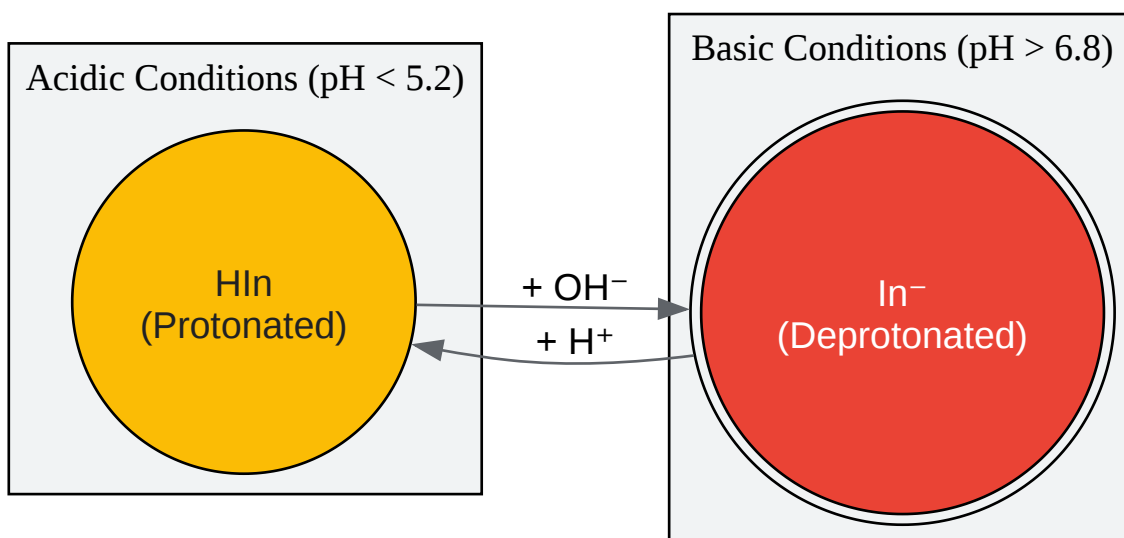
$$M_2 = (M_1 \times V_1) / V_2$$

Visualizations



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Caption: Experimental workflow for acid-base titration using **bromophenol red**.



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Caption: Simplified mechanism of **bromophenol red** color change.

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